Application Note: Quantitative Analysis of 3-Bromo-2-methyl-6-nitroaniline

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Compound of Interest

Compound Name:	*3-Bromo-2-methyl-6-nitroaniline*
CAS No.:	*860751-71-9*
Cat. No.:	*B1376245*

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Introduction and Scope

3-Bromo-2-methyl-6-nitroaniline is a substituted nitroaniline derivative that serves as a key intermediate in the synthesis of various organic compounds, including pharmaceuticals and dyes. The precise control of its purity and concentration in reaction mixtures and final products is critical for ensuring process efficiency, product quality, and safety. This document provides detailed, validated analytical protocols for the accurate quantification of **3-Bromo-2-methyl-6-nitroaniline**, designed for researchers, quality control analysts, and drug development professionals.

This guide presents two primary chromatographic methods: a primary High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection, chosen for its robustness and wide applicability, and a secondary Gas Chromatography (GC) method, suitable for orthogonal validation and the analysis of volatile impurities. The protocols are grounded in established analytical principles and adhere to validation standards outlined by the International Council for Harmonisation (ICH).[1][2][3]

Analyte Properties & Analytical Principles

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A foundational understanding of the analyte's physicochemical properties is essential for methodical development.

- Chemical Structure:
  - Molecular Formula: $C_7H_7BrN_2O_2$[4]
  - Molecular Weight: 231.05 g/mol [4]
  - Key Features: The molecule possesses a "push-pull" electronic structure, with an electron-donating amino group ($-NH_2$) and an electron-withdrawing nitro group ($-NO_2$) on a benzene ring.[5][6] This configuration creates a strong chromophore, making the compound highly suitable for UV-Vis spectrophotometric detection.

Causality of Method Selection

- High-Performance Liquid Chromatography (HPLC): This is the preferred method for non-volatile or thermally labile compounds like many aniline derivatives. The inherent polarity of **3-Bromo-2-methyl-6-nitroaniline** makes it an ideal candidate for Reverse-Phase HPLC (RP-HPLC), where a nonpolar stationary phase (like C18) is used with a polar mobile phase. The strong UV absorbance due to its π-conjugated system allows for sensitive and specific quantification using a UV detector.[5][7]

- Gas Chromatography (GC): GC is a powerful alternative, particularly for assessing volatile impurities.[8] The analyte must be thermally stable and sufficiently volatile to be analyzed by GC. For nitrogen-containing compounds, a Nitrogen-Phosphorus Detector (NPD) offers superior selectivity and sensitivity compared to a standard Flame Ionization Detector (FID). Coupling GC with a Mass Spectrometer (MS) provides definitive structural confirmation.[7][8] However, polar aniline derivatives can sometimes exhibit peak tailing on standard GC columns, requiring careful optimization of conditions.[8]

Primary Method: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This protocol details a robust RP-HPLC method for the routine quantification of **3-Bromo-2-methyl-6-nitroaniline**.

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Experimental Protocol: HPLC-UV

1. Instrumentation & Materials:

- HPLC system with a quaternary or binary pump, degasser, autosampler, and column thermostat.
- UV-Vis or Photodiode Array (PDA) detector.
- Chromatography Data System (CDS) for data acquisition and processing.
- Analytical Column: C18, 4.6 x 150 mm, 5 µm particle size (or equivalent).
- Reagents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Deionized Water (18.2 MΩ·cm), Phosphoric Acid (ACS grade).
- Reference Standard: **3-Bromo-2-methyl-6-nitroaniline**, certified purity >98%.

2. Chromatographic Conditions:

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Parameter	Condition	Rationale
Mobile Phase A	Water with 0.1% Phosphoric Acid	The acid suppresses the ionization of the amine group, ensuring a single analyte form and promoting sharp, symmetrical peaks.[9]
Mobile Phase B	Acetonitrile	A common organic modifier in RP-HPLC providing good elution strength for moderately polar compounds.
Gradient Elution	0-15 min: 40% to 90% B; 15-17 min: 90% B; 17.1-20 min: 40% B (re-equilibration)	A gradient is used to ensure elution of the analyte with a good peak shape while cleaning the column of any less polar impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column, providing optimal efficiency and reasonable run times.
Column Temperature	35 °C	Elevated temperature reduces mobile phase viscosity and improves peak shape and reproducibility.
Detection	254 nm	Nitroaromatic compounds exhibit strong absorbance at this wavelength. For optimization, a PDA scan (200-400 nm) is recommended.
Injection Volume	10 µL	A typical volume balancing sensitivity with the risk of column overload.

3. Solution Preparation:

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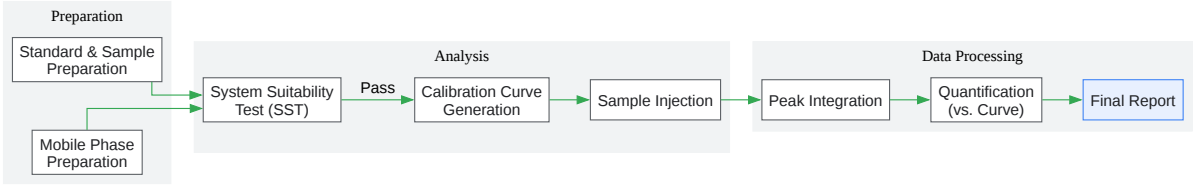
- Standard Stock Solution (1000 µg/mL): Accurately weigh ~25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with methanol. Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions (1-100 µg/mL): Prepare a series of calibration standards by serial dilution of the stock solution with a 50:50 mixture of acetonitrile and water.
- Sample Preparation: Accurately weigh the sample material and dissolve it in methanol to achieve an expected final concentration within the calibration range (e.g., ~25 µg/mL). Filter the solution through a 0.45 µm PTFE syringe filter before injection to remove particulates.

4. Analysis Workflow:

- System Suitability: Before analysis, inject a mid-range standard solution (e.g., 25 µg/mL) five times. The system is deemed ready if the Relative Standard Deviation (%RSD) of the peak area is ≤ 2.0%, the theoretical plates are > 2000, and the USP tailing factor is ≤ 2.0.
- Calibration Curve: Inject a blank (diluent) followed by the working standard solutions in increasing order of concentration.
- Sample Analysis: Inject the prepared sample solutions. Bracket sample injections with check standards every 10-15 injections to monitor system performance.
- Calculation: Construct a linear regression curve of peak area versus concentration from the standard injections. Determine the concentration of **3-Bromo-2-methyl-6-nitroaniline** in the samples using this curve.

HPLC Workflow Diagram



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Caption: HPLC analysis workflow from preparation to reporting.

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Alternative Method: Gas Chromatography with NPD/MS Detection

This method serves as an excellent orthogonal technique for confirmation or for analyzing samples where volatile impurities are of interest.

Experimental Protocol: GC-NPD/MS

1. Instrumentation & Materials:

- Gas Chromatograph with a split/splitless inlet.
- Nitrogen-Phosphorus Detector (NPD) or Mass Spectrometer (MS).
- GC-grade capillary column.
- Reagents: Toluene (GC grade), high-purity Helium or Hydrogen.
- Reference Standard.

2. Chromatographic Conditions:

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Parameter	Condition	Rationale
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness	A robust, mid-polarity column suitable for a wide range of semi-polar aromatic compounds.[8]
Carrier Gas	Helium at 1.2 mL/min (constant flow)	Inert carrier gas providing good chromatographic efficiency.
Inlet Temperature	260 °C	Ensures rapid volatilization of the analyte without thermal degradation.
Injection Mode	Split (50:1)	Prevents column overload for moderately concentrated samples. Use splitless for trace analysis.
Oven Program	120 °C (hold 1 min), ramp at 15 °C/min to 280 °C (hold 5 min)	A temperature program to separate the analyte from solvent and other potential impurities.
Detector Temp	300 °C (NPD or MS Transfer Line)	Prevents condensation of the analyte in the detector.

3. Solution Preparation:

- Prepare stock and working standards similarly to the HPLC method, but using Toluene as the diluent.

GC Workflow Diagram

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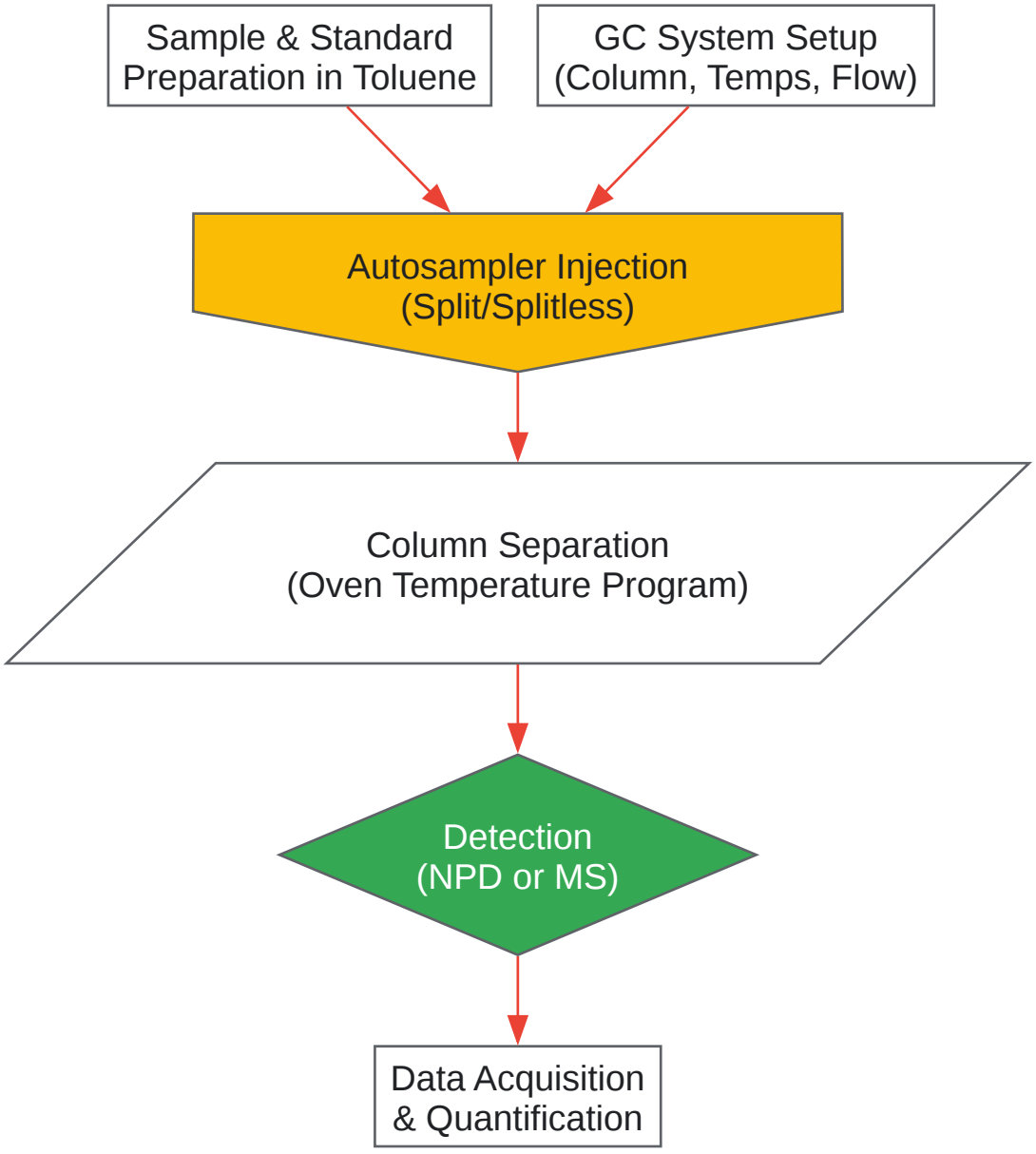

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Caption: Key stages of the Gas Chromatography (GC) analysis.

Method Validation and Data Presentation

For a method to be trustworthy, it must be validated to demonstrate its fitness for purpose. The primary HPLC-UV method should be validated according to ICH Q2(R2) guidelines.[1][10][11]

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Summary of Validation Parameters & Typical Acceptance Criteria

Parameter	Description	Typical Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of other components.	Peak purity analysis (PDA), no interfering peaks at the analyte's retention time in blanks.
Linearity & Range	Proportionality of response to concentration over a defined range.	Correlation coefficient (r^2) ≥ 0.999 over a range of e.g., 1-100 µg/mL.
Accuracy	Closeness of test results to the true value.	98.0% - 102.0% recovery from spiked matrix samples at three concentration levels.
Precision (Repeatability)	Precision under the same operating conditions over a short interval of time.	%RSD ≤ 2.0% for six replicate preparations of a standard.
Precision (Intermediate)	Precision within-laboratory: different days, analysts, or equipment.	%RSD ≤ 3.0% across different conditions.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected.	Signal-to-Noise ratio of 3:1.
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantified with suitable precision.	Signal-to-Noise ratio of 10:1; precision at this level should meet acceptance criteria.
Robustness	Capacity to remain unaffected by small, deliberate variations in method parameters.	%RSD of results should remain within limits with minor changes to pH, temp, mobile phase %.

Conclusion

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The HPLC-UV method detailed herein provides a reliable, robust, and accurate protocol for the quantification of **3-Bromo-2-methyl-6-nitroaniline**. The GC-NPD/MS method serves as a valuable orthogonal technique for confirmatory analysis. Proper method validation in accordance with ICH guidelines is mandatory to ensure the integrity and trustworthiness of the generated data in a regulated environment.

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